

Proper Disposal Procedures for D-Altrose-2-13C

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Compound of Interest

Compound Name: *D-Altrose-2-13C*

Cat. No.: *B15556158*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and compliance requires strict adherence to proper chemical handling and disposal protocols. This guide provides essential, step-by-step procedures for the safe disposal of **D-Altrose-2-13C**, a stable, non-radioactive, isotopically labeled sugar.

Safety and Hazard Profile

D-Altrose, in its unlabeled form, is not classified as a hazardous substance. The isotopic labeling with Carbon-13 (^{13}C) does not alter its chemical properties concerning hazardous waste classification, as ^{13}C is a stable, non-radioactive isotope.[1] Therefore, the disposal procedures for **D-Altrose-2-13C** are identical to those for its unlabeled counterpart.[1] However, it is imperative to consult your institution's specific waste disposal protocols and the material's Safety Data Sheet (SDS) before proceeding.

Personal Protective Equipment (PPE) such as safety glasses and gloves should be worn when handling this compound to prevent skin and eye contact.[2]

Quantitative Data Summary

The following table summarizes key data for D-Altrose.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₆
Molecular Weight	180.16 g/mol
Appearance	Solid
Storage Temperature	Room temperature
Solubility	Soluble in water
Hazard Classification	Not classified as hazardous

Experimental Protocols: Disposal Procedures

The appropriate disposal method for **D-Altrose-2-13C** depends on its physical state (solid or in solution) and local regulations.

For Solid D-Altrose-2-13C Waste:

- Collection: Collect waste **D-Altrose-2-13C** in a designated, clearly labeled, and sealed container.
- Labeling: The label should clearly identify the contents as "**D-Altrose-2-13C** Waste (Non-Hazardous)".
- Disposal:
 - For small quantities, sweep up the solid material and place it into a suitable container for disposal.[\[2\]](#)[\[3\]](#)
 - This non-hazardous solid waste can typically be disposed of in the regular laboratory trash.[\[4\]](#)[\[5\]](#)
 - To avoid confusion or alarm with custodial staff, it is recommended that laboratory personnel directly place the sealed container into the designated dumpster.[\[5\]](#)

For D-Altrose-2-13C in Aqueous Solution:

- Evaluation: Confirm that the solution does not contain any other hazardous chemicals.
- Disposal:
 - If permitted by your institution's guidelines for non-hazardous liquid waste, small quantities of aqueous solutions of **D-Altrose-2-13C** may be poured down the sanitary sewer.[\[5\]](#)[\[6\]](#)
 - When disposing of down the drain, flush with a copious amount of water (a common recommendation is at least 20 parts water to 1 part solution) to ensure dilution.[\[1\]](#)

For D-Altrose-2-13C in Organic Solvents:

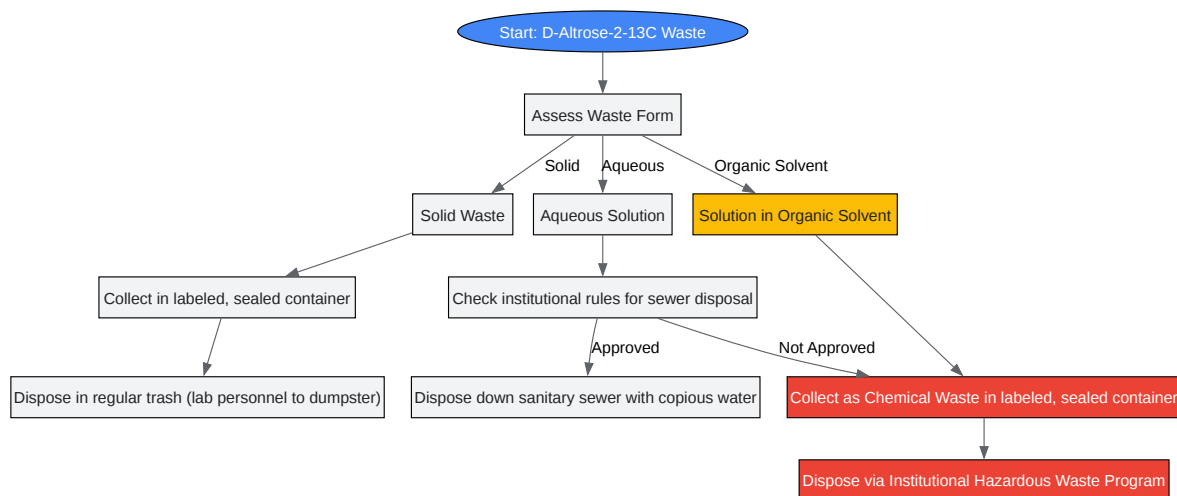
- Collection: This waste must be collected as chemical waste. Do not dispose of it down the drain.[\[1\]](#)
- Containerization: Accumulate the waste in a properly labeled, sealed, and compatible waste container.
- Labeling: The label must clearly identify all contents, including the solvent and **D-Altrose-2-13C**.
- Disposal: Arrange for pickup and disposal through your institution's hazardous waste management program.

For Empty Containers:

- Decontamination: If the container held a solution, rinse it with a suitable solvent (e.g., water for aqueous solutions). The rinsate should be disposed of following the procedures for the solution.
- Label Removal: Deface or remove the original label to prevent any confusion.
- Disposal: Dispose of the empty container in the regular trash or designated glass waste container, following your institution's guidelines.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-Altrose-2-13C**.



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Caption: Disposal decision workflow for **D-Altrose-2-13C**.

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